

Application Notes and Protocols for Soil Column Leaching Studies of Triazamate

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Compound of Interest

Compound Name: Triazamate

Cat. No.: B018695

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Introduction

Triazamate is a triazole insecticide used to control aphids in a variety of crops.[1]

Understanding the environmental fate of **Triazamate**, particularly its potential to move through the soil profile and contaminate groundwater, is crucial for a comprehensive environmental risk assessment. Soil column leaching studies are laboratory methods designed to simulate and predict the mobility of pesticides and their degradation products in soil.[2][3] These studies provide valuable data on the leachability of a compound, which can be compared to other substances with known field behavior.[2]

This document provides a detailed protocol for conducting a soil column leaching study with **Triazamate**, based on internationally recognized guidelines such as OECD 312 and OPPTS 835.1240.[4][5][6] It is intended for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

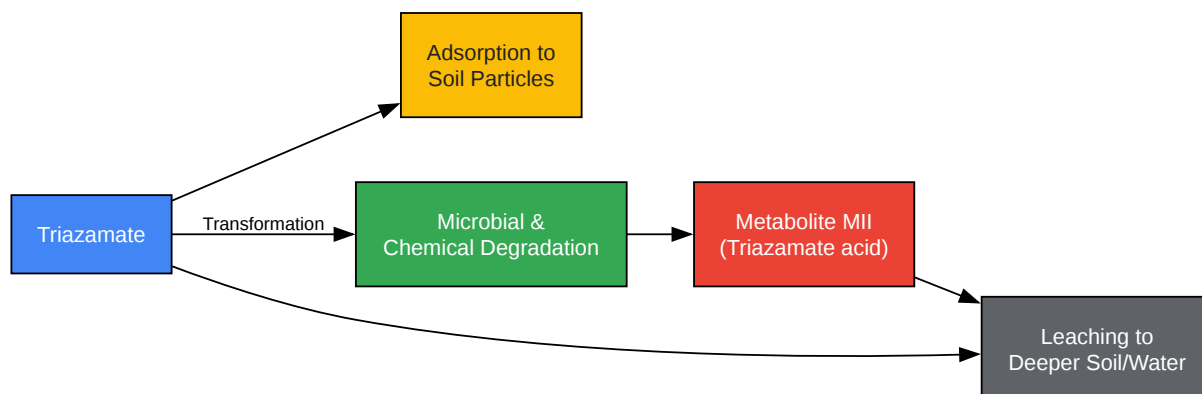
Physicochemical Properties of Triazamate

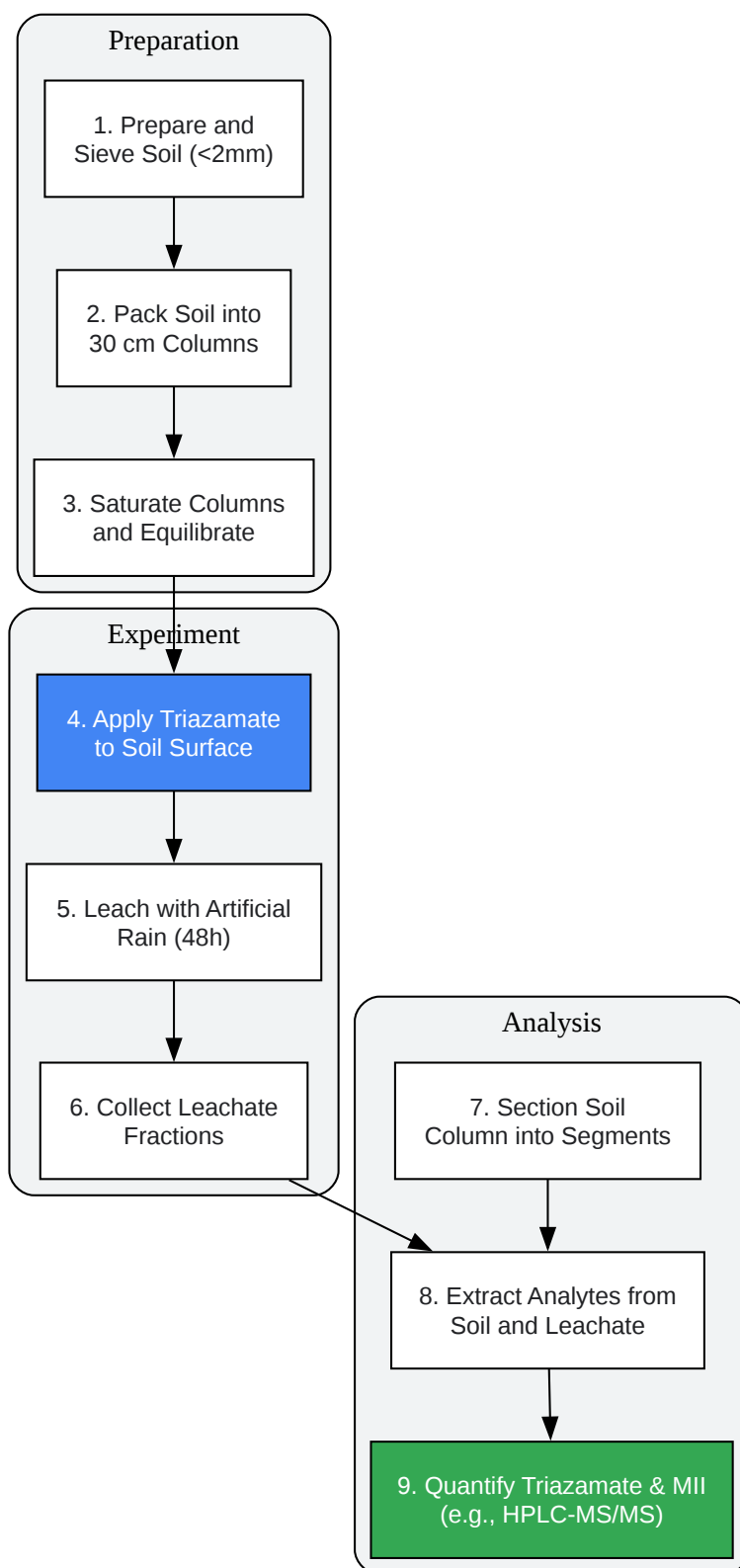
A substance's potential for leaching is influenced by its physical and chemical properties. Key properties for **Triazamate** are summarized below.

Property	Value	Reference
Molecular Formula	C13H22N4O3S	[1][7]
Molar Mass	314.4 g/mol	[1][7]
Water Solubility	433 mg/L (at 25 °C)	[7][8]
Vapor Pressure	1.6 x 10 ⁻⁴ Pa (at 25 °C)	[7][8]
LogP (Octanol-Water Partition Coefficient)	1.76 - 2.7	[7]
Aerobic Soil DT ₅₀ (Half-life)	0.25 days (typical)	[9]

Environmental Fate and Transformation

Triazamate is known to degrade in the environment. One of its major transformation products is the metabolite MII (CL 900056), also known as **Triazamate** acid.[10][11] Leaching studies should ideally monitor both the parent compound and its significant metabolites.





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References

- 1. Triazamate [drugfuture.com]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. Soil column leaching of pesticides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. oecd.org [oecd.org]
- 5. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 6. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 7. Triazamate | lookchem [lookchem.com]
- 8. TRIAZAMATE [chembk.com]
- 9. Triazamate (Ref: RH 7988) [sitem.herts.ac.uk]
- 10. Triazamate | C₁₃H₂₂N₄O₃S | CID 86306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Triazamate acid | C₁₁H₁₈N₄O₃S | CID 14299898 - PubChem [pubchem.ncbi.nlm.nih.gov]
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